

# Introduction: A Bifunctional Building Block of Strategic Importance

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *3-(dipropylamino)propan-1-ol*

CAS No.: 34003-67-3

Cat. No.: B1266483

[Get Quote](#)

**3-(dipropylamino)propan-1-ol**, registered under CAS number 34003-67-3, is a compelling organic compound for professionals in synthetic chemistry and drug development.<sup>[1]</sup> Structurally, it is an amino alcohol featuring a tertiary amine and a primary alcohol functional group separated by a propyl chain. This bifunctional nature is the cornerstone of its utility, offering two distinct reactive sites for sequential or orthogonal chemical modifications. As a derivative of propanolamine, it serves as a versatile intermediate, enabling the construction of more complex molecular architectures. This guide provides a comprehensive technical overview, from its fundamental properties and synthesis to its characterization, applications, and safe handling protocols, designed for the practicing researcher and development scientist.

## Physicochemical and Structural Properties

The identity and behavior of **3-(dipropylamino)propan-1-ol** are defined by its core chemical properties. A summary of its key identifiers and computed properties is presented below, providing a foundational dataset for experimental design.<sup>[1]</sup>

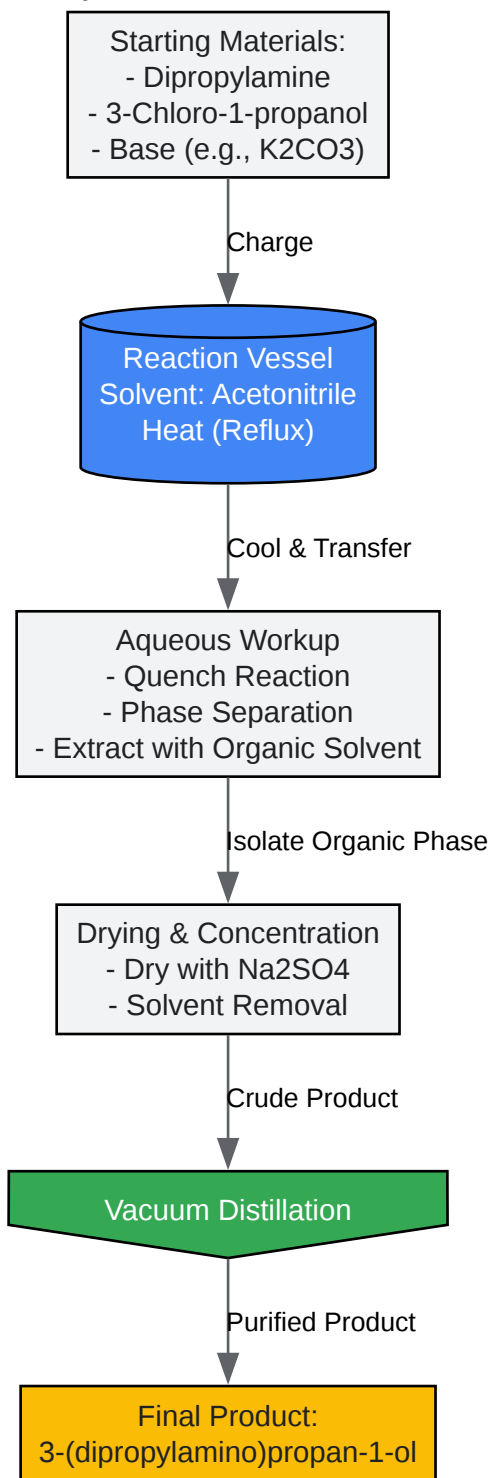
Property	Value	Source
CAS Number	34003-67-3	PubChem[1]
Molecular Formula	C <sub>9</sub> H <sub>21</sub> NO	PubChem[1]
Molecular Weight	159.27 g/mol	PubChem[1]
IUPAC Name	3-(dipropylamino)propan-1-ol	PubChem[1]
SMILES	CCCN(CCC)CCCO	PubChem[1]
Hydrogen Bond Donors	1	PubChem[1]
Hydrogen Bond Acceptors	2	PubChem[1]
XLogP3	1.7	PubChem[1]

## Synthesis and Purification: A Practical Workflow

The synthesis of **3-(dipropylamino)propan-1-ol** is most commonly achieved via the nucleophilic substitution of a 3-halopropanol with dipropylamine. This approach is efficient and leverages readily available starting materials. The tertiary amine product is typically purified by vacuum distillation.

## Diagram: General Synthesis Workflow

Figure 1: Synthesis and Purification Workflow



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of **3-(dipropylamino)propan-1-ol**.

## Experimental Protocol: Synthesis via Nucleophilic Substitution

This protocol describes a representative procedure. Researchers should perform their own risk assessment and optimization.

- **Reaction Setup:** To a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add dipropylamine (1.2 equivalents), 3-chloro-1-propanol (1.0 equivalent), and anhydrous potassium carbonate (1.5 equivalents). Add acetonitrile as the solvent to achieve a starting material concentration of approximately 1 M.
  - **Causality:** Potassium carbonate acts as a base to neutralize the HCl byproduct, driving the reaction to completion. Acetonitrile is a suitable polar aprotic solvent for this type of substitution reaction. Using a slight excess of the amine can also help drive the reaction and act as a base.
- **Reaction Execution:** Heat the mixture to reflux (approximately 82°C) and maintain for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) until the 3-chloro-1-propanol is consumed.
- **Workup:** Cool the reaction mixture to room temperature. Filter the solid potassium salts and wash the filter cake with a small amount of acetonitrile. Concentrate the filtrate under reduced pressure to remove the solvent.
- **Extraction:** Redissolve the resulting crude oil in diethyl ether and wash with water to remove any remaining salts. Separate the organic layer, and dry it over anhydrous sodium sulfate.
- **Purification:** Filter off the drying agent and concentrate the organic phase under reduced pressure. Purify the crude product by vacuum distillation to yield **3-(dipropylamino)propan-1-ol** as a clear liquid. The purity should be verified by analytical techniques.

## Structural Elucidation and Analytical Characterization

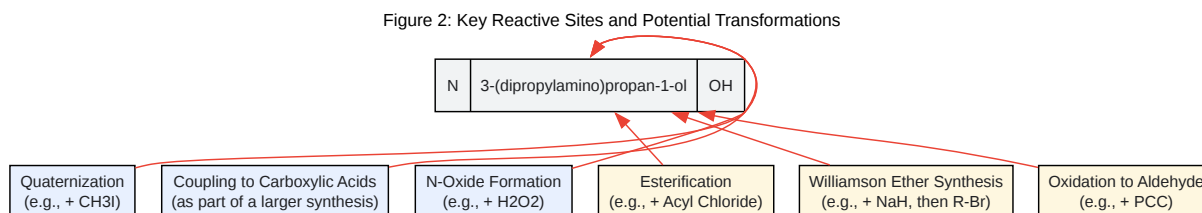
Confirming the identity and purity of the synthesized compound is a critical, self-validating step. The following are the expected spectral characteristics for **3-(dipropylamino)propan-1-ol**.

- <sup>1</sup>H NMR Spectroscopy: The proton NMR spectrum is expected to show distinct signals corresponding to the different proton environments. The terminal methyl groups of the propyl chains would appear as a triplet. The methylene groups of the propyl chains and the propanol backbone would present as complex multiplets. The hydroxyl proton typically appears as a broad singlet, which would disappear upon a D<sub>2</sub>O shake.[2]
- <sup>13</sup>C NMR Spectroscopy: The carbon NMR spectrum should display unique signals for each carbon atom in a distinct chemical environment. This allows for confirmation of the carbon backbone and the absence of significant impurities.
- Infrared (IR) Spectroscopy: The IR spectrum provides confirmation of the key functional groups. A broad absorption band in the range of 3200–3600 cm<sup>-1</sup> is characteristic of the O-H stretching vibration of the alcohol.[3] C-H stretching vibrations from the alkyl chains will be observed around 2850–2960 cm<sup>-1</sup>. [3] The fingerprint region will contain C-O and C-N stretching bands.
- Mass Spectrometry (MS): Electron ionization mass spectrometry (EI-MS) should show a molecular ion peak (M<sup>+</sup>) corresponding to the molecular weight (159.27). Common fragmentation patterns would include the loss of a propyl group or alpha-cleavage adjacent to the nitrogen atom, leading to a prominent base peak.

## Applications in Research and Drug Development

The true value of **3-(dipropylamino)propan-1-ol** lies in its role as a versatile synthon. Its two functional groups can be selectively targeted to build a wide array of more complex molecules. For instance, the dimethylamino and diethylamino analogs are known building blocks for active pharmaceutical ingredients (APIs).[4] This compound provides a scaffold for creating novel derivatives with potentially modulated pharmacological properties.

## Diagram: Reactivity and Synthetic Potential



[Click to download full resolution via product page](#)

Caption: The bifunctional nature allows for diverse chemical modifications.

- **Pharmaceutical Intermediates:** The structural motif of a dialkylamino alcohol is present in numerous APIs. The related compound, 3-(dimethylamino)-1-propanol, is a known precursor in the synthesis of drugs like the antidepressant duloxetine and the antipsychotic chlorpromazine.<sup>[4]</sup> **3-(dipropylamino)propan-1-ol** can be used to synthesize analogs of these drugs, where modifying the alkyl chains on the nitrogen can fine-tune properties such as lipophilicity, receptor binding, and metabolic stability.
- **Material Science:** Amino alcohols are also employed as building blocks in polymer chemistry and as curing agents for epoxy resins.

## Safety, Handling, and Storage

As with any laboratory chemical, proper handling of **3-(dipropylamino)propan-1-ol** is paramount for ensuring personnel safety. It is classified as a hazardous substance.

## GHS Hazard Classification

Hazard Code	Description	Class	Source
H302	Harmful if swallowed	Acute Toxicity, Oral (Cat. 4)	PubChem[1]
H314	Causes severe skin burns and eye damage	Skin Corrosion (Cat. 1B)	PubChem[1]
H335	May cause respiratory irritation	STOT SE (Cat. 3)	PubChem[1]

## Handling and Storage Recommendations

- **Personal Protective Equipment (PPE):** Always wear chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or goggles, and a lab coat. Work in a well-ventilated fume hood to avoid inhalation of vapors.
- **Handling:** Avoid contact with skin, eyes, and clothing. Keep away from heat, sparks, and open flames. Take measures to prevent the buildup of electrostatic charge.
- **Storage:** Store in a cool, dry, and well-ventilated area in a tightly sealed container. It should be stored away from strong oxidizing agents and acids.
- **First Aid:** In case of skin contact, immediately flush with plenty of water for at least 15 minutes and remove contaminated clothing. For eye contact, rinse cautiously with water for several minutes. If inhaled, move to fresh air. If swallowed, rinse mouth but do NOT induce vomiting. In all cases of exposure, seek immediate medical attention.[5]

## Conclusion

**3-(dipropylamino)propan-1-ol** (CAS: 34003-67-3) is a valuable and versatile bifunctional molecule. Its straightforward synthesis, combined with the strategic placement of a reactive tertiary amine and primary alcohol, makes it a powerful intermediate for researchers in drug discovery and synthetic chemistry. A thorough understanding of its properties, handling requirements, and synthetic potential allows scientists to effectively and safely leverage this compound in the creation of novel and complex chemical entities.

## References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 214730, 1-Propanol, 3-(dipropylamino)-. Retrieved from [\[Link\]](#).
- de Oliveira, R. B., et al. (2022). Synthesis and Biological Evaluation of Tetrahydroisoquinoline Derivatives as Trypanocidal Agents. ACS Omega.
- Cheméo. (n.d.). Chemical Properties of 1-Propanol, 3-amino- (CAS 156-87-6). Retrieved from [\[Link\]](#).
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 76646, 3-(Dimethylamino)-1-propanol. Retrieved from [\[Link\]](#).
- Doc Brown's Chemistry. (n.d.). Infrared spectrum of propan-1-ol. Retrieved from [\[Link\]](#).
- Doc Brown's Chemistry. (n.d.). The H-1 NMR spectrum of propan-1-ol. Retrieved from [\[Link\]](#).
- NIST. (n.d.). 1-Propanol, 3-(diethylamino)-. In NIST Chemistry WebBook. Retrieved from [\[Link\]](#).
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 12159, 3-(Diethylamino)-1-propanol. Retrieved from [\[Link\]](#).
- Doc Brown's Chemistry. (n.d.). Mass spectrum of propan-1-ol. Retrieved from [\[Link\]](#).
- Google Patents. (n.d.). CN102503849B - Synthetic method of N-(3-amino propyl)methacrylamide hydrochloride.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. 1-Propanol, 3-\(dipropylamino\)- | C9H21NO | CID 214730 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. propan-1-ol low high resolution H-1 proton nmr spectrum of analysis interpretation of chemical shifts ppm spin spin line splitting H1 1-propanol 1-H nmr doc brown's advanced organic chemistry revision notes \[docbrown.info\]](#)
- [3. infrared spectrum of propan-1-ol prominent wavenumbers cm-1 detecting alcohol functional group present finger print for identification of 1-propanol image diagram doc brown's advanced organic chemistry revision notes \[docbrown.info\]](#)
- [4. benchchem.com \[benchchem.com\]](#)
- [5. fishersci.com \[fishersci.com\]](#)
- [To cite this document: BenchChem. \[Introduction: A Bifunctional Building Block of Strategic Importance\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1266483/docs#introduction-a-bifunctional-building-block-of-strategic-importance\]](#)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check